

CAS number and IUPAC name for 3-Methylthio-quinoline

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Compound of Interest

Compound Name: 3-Methylthio-quinoline

Cat. No.: B15389857

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In-Depth Technical Guide: 3-Methylthio-quinoline

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Methylthio-quinoline**, a heterocyclic aromatic compound. Due to the limited availability of data for this specific molecule, this guide synthesizes information from related compounds and derivatives to offer valuable insights for research and development.

Chemical Identity

While a specific CAS number for the parent compound **3-Methylthio-quinoline** is not readily found in major chemical databases, its IUPAC name is definitively 3-(Methylthio)quinoline. The absence of a dedicated CAS number suggests that this compound is not a commonly stocked commercial product and likely requires custom synthesis.

Physicochemical Properties

Direct experimental data for **3-Methylthio-quinoline** is scarce. However, we can estimate its properties by comparing them with its positional isomers and the parent quinoline molecule.

Compound	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Boiling Point (°C)	Melting Point (°C)
Quinoline	91-22-5	C ₉ H ₇ N	129.16	237.7	-15.6
2-Methylquinoline[1]	91-63-4	C ₁₀ H ₉ N	143.19	247.6	-2
6-Methylquinoline[2]	91-62-3	C ₁₀ H ₉ N	143.19	258-259	14-17
3-Methylthioquinoline (Estimated)	Not Available	C ₁₀ H ₉ NS	175.25	> 250	Not Available
2-Methyl-8-(methylthio)quinoline	15676-61-6	C ₁₁ H ₁₁ NS	189.28	320.15 (Predicted)	Not Available
3-(Ethylthio)quinoline[3]	106510-92-3	C ₁₁ H ₁₁ NS	189.28	Not Available	Not Available

Synthesis and Experimental Protocols

The direct synthesis of **3-Methylthioquinoline** is not explicitly detailed in readily available literature. However, a synthetic route to a derivative, 6-(methoxymethoxy)-3-(methylthio)quinoline, is described in patent WO2019065516A1. This suggests a viable pathway through a palladium-catalyzed thiomethylation of a corresponding 3-bromoquinoline precursor.

Experimental Protocol: Palladium-Catalyzed Thiomethylation (Proposed)

This proposed protocol is based on the methodology for a similar transformation and would require optimization for the specific substrate.

Reaction:

3-Bromoquinoline + Sodium thiomethoxide → **3-Methylthio-quinoline**

Reagents and Materials:

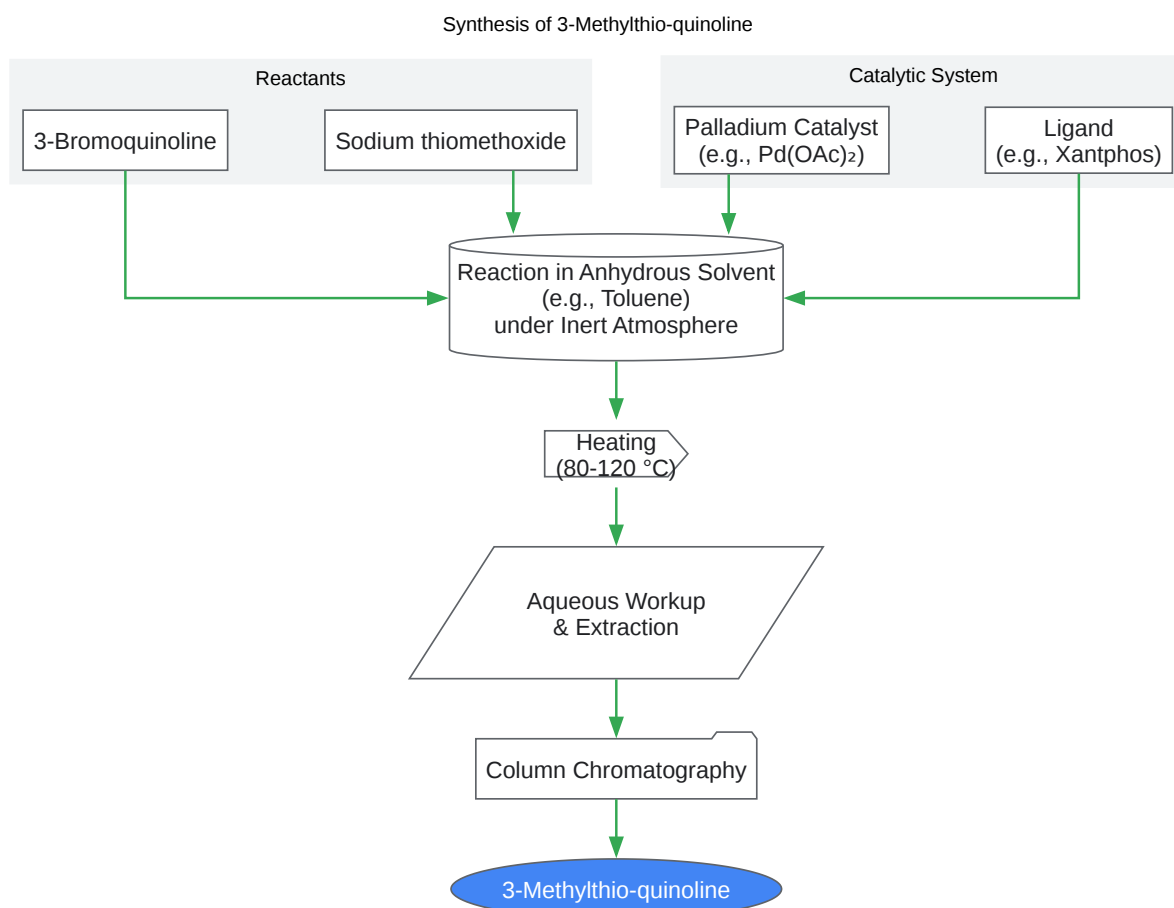
- 3-Bromoquinoline
- Sodium thiomethoxide (NaSMe)
- Palladium catalyst (e.g., Pd(OAc)₂, Pd₂(dba)₃)
- Ligand (e.g., Xantphos, dppf)
- Anhydrous, degassed solvent (e.g., Toluene, Dioxane)
- Inert atmosphere (Nitrogen or Argon)
- Standard laboratory glassware for anhydrous reactions
- Magnetic stirrer and heating mantle
- Silica gel for column chromatography
- Solvents for chromatography (e.g., Hexanes, Ethyl Acetate)

Procedure:

- To a dry Schlenk flask under an inert atmosphere, add 3-bromoquinoline (1 equivalent), palladium catalyst (e.g., 2-5 mol%), and ligand (e.g., 4-10 mol%).
- Add anhydrous, degassed solvent to dissolve the reagents.
- Add sodium thiomethoxide (1.1-1.5 equivalents) to the reaction mixture.
- Heat the mixture with stirring to a temperature between 80-120 °C.
- Monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).

- Upon completion, cool the reaction to room temperature.
- Quench the reaction with water and extract the product with an organic solvent (e.g., ethyl acetate).
- Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by silica gel column chromatography to yield **3-Methylthio-quinoline**.

Synthesis Workflow



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Proposed synthesis workflow for **3-Methylthio-quinoline**.

Spectral Data

Specific spectral data for **3-Methylthio-quinoline** is not publicly available. For a custom-synthesized sample, the following analyses would be crucial for structure confirmation:

- ^1H NMR (Proton Nuclear Magnetic Resonance): Expected signals would include aromatic protons on the quinoline core and a singlet for the methylthio group protons.
- ^{13}C NMR (Carbon-13 Nuclear Magnetic Resonance): Would show distinct signals for each of the 10 carbon atoms in the molecule.
- MS (Mass Spectrometry): The molecular ion peak would confirm the molecular weight of 175.25.

Biological Activities of Thioether-Substituted Quinolines

While the biological profile of **3-Methylthio-quinoline** itself is uncharacterized, the broader class of quinoline derivatives is known for a wide range of pharmacological activities.^[4] The introduction of a thioether moiety can modulate these activities.

- Antimicrobial and Antifungal Activity: Various substituted quinoline derivatives have demonstrated weak to moderate antibacterial and antifungal properties.
- Anti-inflammatory Effects: Some quinoline derivatives have shown good to excellent anti-inflammatory activity.
- Anticancer Activity: Quinoline scaffolds are present in several anticancer agents, and modifications to the quinoline ring, including the addition of sulfur-containing substituents, are an active area of research.
- Antiviral Activity: Substituted quinolines have been investigated for their potential against viruses such as the Influenza A virus.

The methylthio group at the 3-position of the quinoline ring presents a novel substitution pattern that warrants investigation for its potential to confer or enhance these biological activities.

Conclusion

3-Methylthio-quinoline is a sparsely documented compound with potential for further investigation in medicinal chemistry and materials science. This guide provides a foundational understanding based on available data for related structures and outlines a plausible synthetic approach. Researchers interested in this molecule will need to undertake its custom synthesis and characterization to fully explore its properties and potential applications.

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References

- 1. 2-Methylquinoline | C₁₀H₉N | CID 7060 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 6-Methylquinoline | C₁₀H₉N | CID 7059 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Quinoline, 3-(ethylthio)- CAS#: 106510-92-3 [m.chemicalbook.com]
- 4. documentsdelivered.com [documentsdelivered.com]
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